

Navigating the Isomeric Landscape: A Technical Guide to Bromo-Fluoro-N-Methylbenzamides

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Compound of Interest

Compound Name: 2-Bromo-4-fluoro-N-methylbenzamide

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For the Attention of Researchers, Scientists, and Drug Development Professionals: A comprehensive analysis of **2-Bromo-4-fluoro-N-methylbenzamide**, including a comparative look at its more prevalent isomer, 4-Bromo-2-fluoro-N-methylbenzamide, a key intermediate in pharmaceutical synthesis.

This technical guide provides a detailed overview of the chemical and physical properties of **2-Bromo-4-fluoro-N-methylbenzamide**. Due to the prevalence of data on its isomer, 4-Bromo-2-fluoro-N-methylbenzamide, this document also presents a comparative analysis to aid researchers in distinguishing between these two closely related compounds. The guide includes available experimental data, synthesis protocols for the 4-bromo isomer, and visual diagrams to elucidate chemical relationships and experimental workflows.

Core Chemical Data: A Tale of Two Isomers

The accurate identification of chemical compounds is paramount in research and development. The following table summarizes the key identifiers for both **2-Bromo-4-fluoro-N-methylbenzamide** and its isomer, 4-Bromo-2-fluoro-N-methylbenzamide. It is crucial to note the distinct CAS numbers to ensure the procurement of the correct compound for experimental use.

Property	2-Bromo-4-fluoro-N-methylbenzamide	4-Bromo-2-fluoro-N-methylbenzamide
CAS Number	923138-87-8 [1]	749927-69-3 [2] [3] [4] [5] [6] [7]
Molecular Formula	C ₈ H ₇ BrFNO [1]	C ₈ H ₇ BrFNO [2] [4] [7]
Molecular Weight	232.1 g/mol [1]	232.05 g/mol [2] [4]
Synonyms	-	Enzalutamide EP Impurity B, Enzalutamide Impurity 14, N-Methyl 4-bromo-2-fluorobenzamide [4] [8]

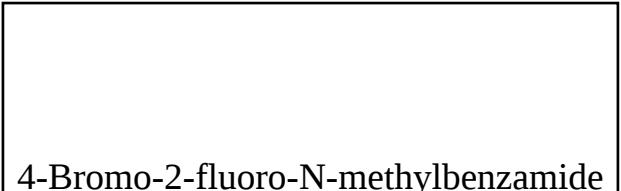
Physicochemical Properties and Experimental Data

The physical and chemical characteristics of these isomers dictate their behavior in chemical reactions and their suitability for various applications. The following table outlines the available data.

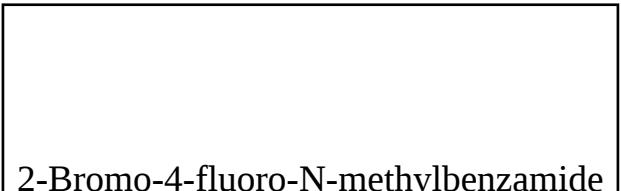
Property	2-Bromo-4-fluoro-N-methylbenzamide	4-Bromo-2-fluoro-N-methylbenzamide
Appearance	Data not available	White to Almost white powder to crystal [9]
Melting Point	Data not available	125.0 to 129.0 °C [9]
Boiling Point	Data not available	284.8°C at 760 mmHg
Purity	Data not available	>98.0% (HPLC) [9]
Solubility	Data not available	Data not available

Isomeric Relationship

The diagram below illustrates the structural difference between the two isomers, highlighting the positional variation of the bromine and fluorine atoms on the benzene ring.



4-Bromo-2-fluoro-N-methylbenzamide



2-Bromo-4-fluoro-N-methylbenzamide

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Caption: Structural comparison of the two benzamide isomers.

Synthesis and Experimental Protocols

While specific experimental protocols for the synthesis of **2-Bromo-4-fluoro-N-methylbenzamide** are not readily available in the public domain, a well-documented synthesis route for 4-Bromo-2-fluoro-N-methylbenzamide exists. This compound is a known intermediate in the synthesis of Enzalutamide, an androgen receptor antagonist.[10][11]

Synthesis of 4-Bromo-2-fluoro-N-methylbenzamide

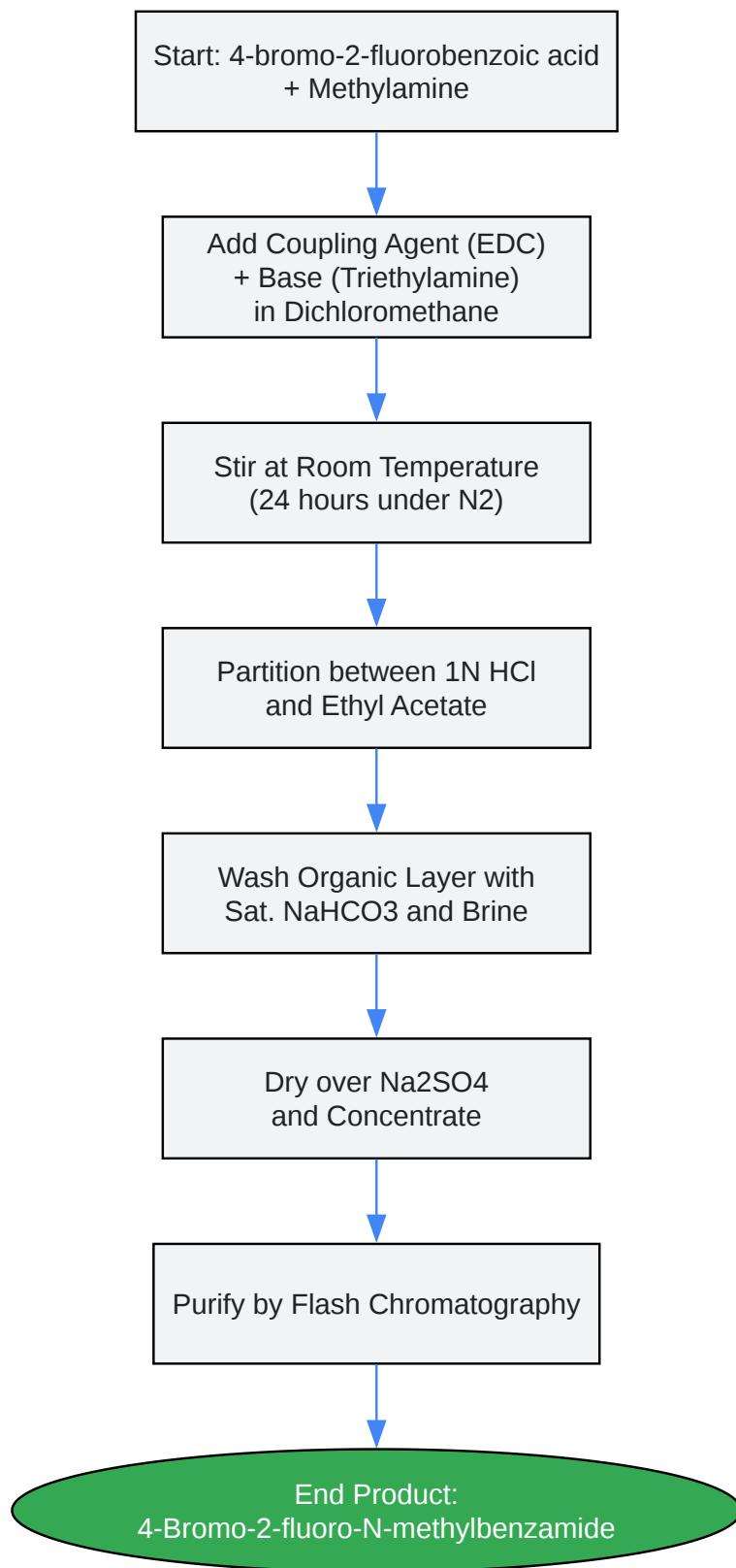
The synthesis of 4-Bromo-2-fluoro-N-methylbenzamide typically involves the amidation of 4-bromo-2-fluorobenzoic acid with methylamine. The reaction is often facilitated by a coupling agent.

Experimental Protocol:

- Reaction Setup: To a solution of 4-bromo-2-fluorobenzoic acid in a suitable solvent such as dichloromethane (CH_2Cl_2), add methylamine, a coupling agent like 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC), and a base such as triethylamine.
- Reaction Conditions: The reaction mixture is stirred at room temperature for a specified period, typically 24 hours, under an inert atmosphere (e.g., Nitrogen).

- **Workup:** Following the reaction, the mixture is partitioned between an acidic aqueous solution (e.g., 1N HCl) and an organic solvent like ethyl acetate.
- **Purification:** The organic layers are combined, washed with a saturated sodium bicarbonate solution and brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure. The resulting crude product can be further purified by flash chromatography on silica gel.

The following diagram outlines the general workflow for this synthesis.



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Caption: General workflow for the synthesis of 4-Bromo-2-fluoro-N-methylbenzamide.

Biological Activity and Signaling Pathways

There is a significant lack of information regarding the specific biological activity and associated signaling pathways for **2-Bromo-4-fluoro-N-methylbenzamide** in publicly accessible literature. In contrast, 4-Bromo-2-fluoro-N-methylbenzamide is primarily recognized as a crucial intermediate in the synthesis of Enzalutamide.[10][11] Enzalutamide functions as a potent androgen receptor antagonist, playing a critical role in the treatment of prostate cancer by blocking the binding of androgens to the androgen receptor.

Safety and Handling

A Material Safety Data Sheet (MSDS) for **2-Bromo-4-fluoro-N-methylbenzamide** indicates that it is a pharmaceutical-related compound of unknown potency.[1] Standard laboratory safety protocols should be strictly followed when handling this compound. This includes the use of personal protective equipment such as gloves, lab coats, and safety glasses. The compound should be handled in a well-ventilated area. In case of contact with skin or eyes, the affected area should be rinsed thoroughly with water.[1] For detailed safety information, it is imperative to consult the specific MSDS provided by the supplier.

Conclusion

This technical guide has provided the available information on **2-Bromo-4-fluoro-N-methylbenzamide**, highlighting its CAS number and molecular weight. Due to the limited data on this specific isomer, a comparative overview of the more extensively documented 4-Bromo-2-fluoro-N-methylbenzamide has been included. Researchers and drug development professionals are advised to pay close attention to the CAS numbers to ensure they are working with the correct isomer. The provided synthesis protocol for the 4-bromo isomer offers a foundational method that may be adaptable for the synthesis of the 2-bromo isomer, though this would require further research and development. The lack of biological activity data for **2-Bromo-4-fluoro-N-methylbenzamide** presents an opportunity for future investigation into its potential pharmacological properties.

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